

Application Notes and Protocols for Enzacamene Stock Solutions

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Compound of Interest

Compound Name: *Enzacamene*
CAS No.: *1782069-81-1*
Cat. No.: *B10762684*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Enzacamene, also known as 4-methylbenzylidene camphor (4-MBC), is an organic camphor derivative utilized as a UV B radiation filter in the cosmetics industry.[1] Beyond its application in sunscreens, **Enzacamene** is a compound of interest in toxicological and endocrine research due to its activity as an endocrine disruptor.[1] It has been shown to interact with both estrogen and thyroid hormone signaling pathways.[1][2] Accurate and reproducible experimental results necessitate the correct preparation and handling of **Enzacamene** stock solutions. These application notes provide detailed protocols for the preparation, storage, and use of **Enzacamene** for laboratory research, particularly for in vitro cell-based assays.

Chemical and Physical Properties

A thorough understanding of **Enzacamene**'s properties is crucial for its effective use in research.

Property	Value
Synonyms	4-Methylbenzylidene camphor, 4-MBC, Eusolex 6300, Parsol 5000
Chemical Formula	C ₁₈ H ₂₂ O
Molar Mass	254.37 g/mol [1]
Appearance	White to off-white crystalline powder[1][3]
Melting Point	66-69 °C[1][4]
Purity	≥98%
UV Absorption (λ _{max})	226, 299 nm[5][6]
Storage Temperature	-20°C (for solid and stock solutions)[5][6]
Stability	≥ 4 years (solid form at -20°C)[5][6]

Solubility Data

Enzacamene is a lipophilic compound, rendering it insoluble in water but soluble in various organic solvents. The choice of solvent is critical for preparing a stable and effective stock solution.

Solvent	Solubility	Notes
Dimethylformamide (DMF)	~30 mg/mL[5]	A common solvent for preparing stock solutions for in vitro cell culture experiments. Ensure the final DMSO concentration in the culture medium is non-toxic to the cells (typically $\leq 0.1\%$).
Dimethyl sulfoxide (DMSO)	~20-50 mg/mL[5][7]	
Ethanol	~30 mg/mL[5]	Can be used for stock solution preparation.
Ethanol:PBS (pH 7.2) (1:2 solution)	~0.3 mg/mL[5][6]	For applications requiring lower organic solvent concentrations, Enzacamene can be first dissolved in ethanol and then diluted in a buffered solution. Aqueous solutions should be prepared fresh and are not recommended for storage for more than one day.[6]
Water	Insoluble[1]	Relevant for topical formulations and certain in vivo applications.
Oil	Soluble[3]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Enzacamene Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution of **Enzacamene** in DMSO, suitable for most in vitro cell culture applications.

Materials:

- **Enzacamene** (solid powder)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber or light-protecting microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Equilibration:** Allow the container of **Enzacamene** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- **Mass Calculation:** To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **Enzacamene**:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 254.37 \text{ g/mol} \times 1000 \text{ mg/g} = 2.54 \text{ mg}$
- **Weighing:** On a calibrated analytical balance, carefully weigh out 2.54 mg of **Enzacamene** powder into a sterile microcentrifuge tube. Record the exact mass.
- **Dissolution:**
 - Add 1 mL of DMSO to the tube containing the weighed **Enzacamene**.
 - Close the tube securely and vortex for 1-2 minutes until the solid is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles. If dissolution is slow, gentle warming or brief sonication can be applied, but monitor for any signs of compound

degradation.

- Aliquoting and Storage:
 - To prevent repeated freeze-thaw cycles which can degrade the compound, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10 μ L or 20 μ L) in sterile, amber cryovials.
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), date of preparation, and your initials.
 - Store the aliquots at -20°C for long-term storage.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the 10 mM **Enzacamene** stock solution to final working concentrations for treating cells in culture.

Materials:

- 10 mM **Enzacamene** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile pipette tips and microcentrifuge tubes

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **Enzacamene** stock solution at room temperature.
- Intermediate Dilution (Recommended): To ensure accuracy, especially for lower final concentrations, it is advisable to perform a serial dilution. For example, to prepare a 10 μ M working solution, first prepare a 100 μ M intermediate solution.
 - Dilute the 10 mM stock solution 1:100 in pre-warmed cell culture medium (e.g., add 2 μ L of 10 mM stock to 198 μ L of medium).

- Final Dilution:
 - Further dilute the intermediate solution to the desired final concentration in the cell culture medium. For example, to achieve a final concentration of 10 μM from a 100 μM intermediate solution, perform a 1:10 dilution.
 - Important: Ensure the final concentration of DMSO in the cell culture medium does not exceed a level that is toxic to the specific cell line being used (typically <0.1%). A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- Cell Treatment: Remove the existing medium from the cells and replace it with the medium containing the desired concentration of **Enzacamene**.

Application Notes

Enzacamene's estrogenic activity makes it a relevant compound for studies involving hormone-responsive cancers, such as ER-positive breast cancer. A common in vitro model for this is the MCF-7 cell line.

MCF-7 Cell Proliferation Assay (E-SCREEN):

The E-SCREEN (Estrogen-SCREEN) assay measures the proliferative response of MCF-7 cells to estrogenic compounds.

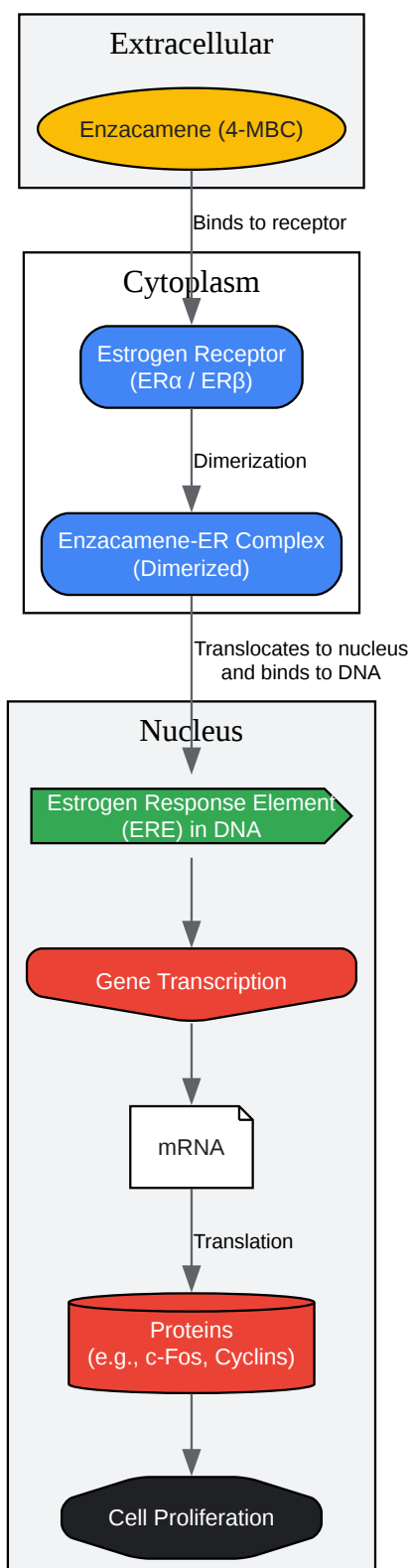
- Cell Seeding: Seed MCF-7 cells in a 96-well plate at a density of 5,000-10,000 cells per well in their regular growth medium and allow them to attach overnight.
- Hormone Deprivation: To sensitize the cells to estrogenic stimuli, replace the growth medium with a hormone-free medium (e.g., phenol red-free medium supplemented with charcoal-stripped serum) for 24-72 hours prior to treatment. A 72-hour period in estrogen-free medium can significantly enhance the response to estrogenic compounds.^[5]
- Treatment: Treat the cells with a range of **Enzacamene** concentrations (e.g., 0.1 μM to 100 μM) for a period of 3 to 6 days.

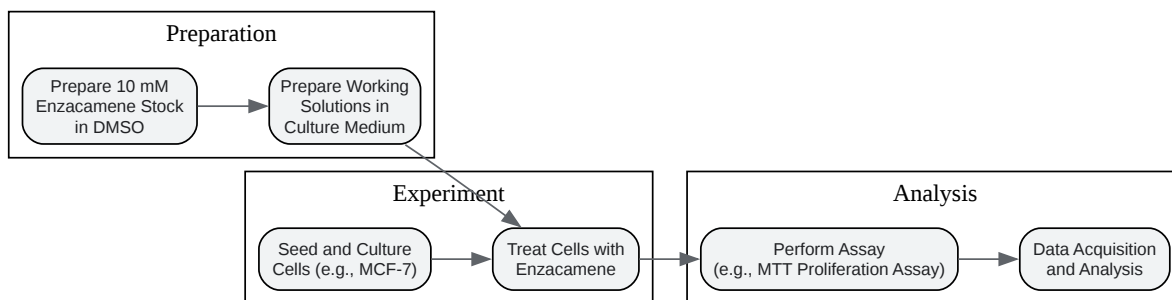
- **Viability Assessment:** Cell proliferation can be quantified using various methods, such as the MTT assay, which measures the metabolic activity of viable cells.

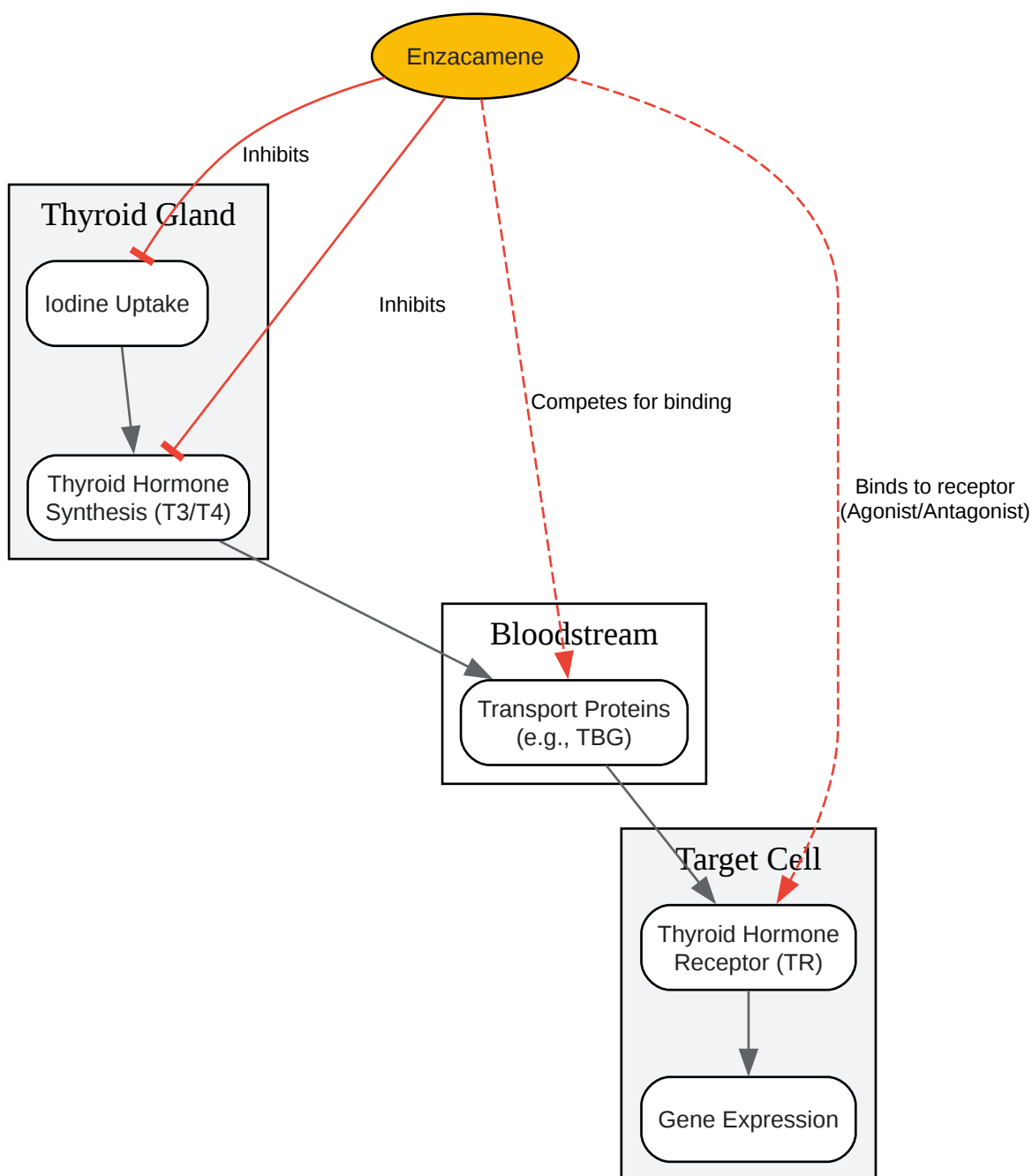
Signaling Pathways and Experimental Workflows

Estrogenic Signaling Pathway of Enzacamene

Enzacamene has been shown to act as an agonist for both estrogen receptor alpha (ER α) and estrogen receptor beta (ER β).^[1] Upon binding, it can initiate downstream signaling cascades that promote cell proliferation. The following diagram illustrates the classical genomic signaling pathway activated by **Enzacamene** in an ER-positive cell.







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